

stability and storage conditions for 3-Indoleacetic acid-d7 powder

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Compound of Interest

Compound Name: 3-Indoleacetic acid-d7

Cat. No.: B12056001

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An In-Depth Technical Guide to the Stability and Storage of **3-Indoleacetic Acid-d7** Powder

For researchers, scientists, and professionals in drug development, understanding the stability and appropriate storage conditions of isotopically labeled compounds like **3-Indoleacetic acid-d7** (IAA-d7) is critical for ensuring experimental accuracy and preserving material integrity. This guide provides a comprehensive overview of the stability profile of IAA-d7 powder, recommended storage conditions, and methodologies for its handling and analysis.

Overview of 3-Indoleacetic Acid-d7

3-Indoleacetic acid-d7 is the deuterated form of 3-Indoleacetic acid (IAA), the most common, naturally occurring plant hormone of the auxin class. It is widely used as an internal standard in quantitative analysis by mass spectrometry (MS) coupled with gas chromatography (GC) or liquid chromatography (LC) due to its similar chemical and physical properties to its non-deuterated counterpart, with a distinct mass difference.

Recommended Storage Conditions

Proper storage is crucial to maintain the stability of **3-Indoleacetic acid-d7** powder. The following conditions are recommended based on information from various suppliers.

Table 1: Recommended Storage Conditions for **3-Indoleacetic Acid-d7** Powder

Temperature	Duration	Additional Notes
-20°C	Up to 4 years[1]	Recommended for long-term storage.
+2°C to +8°C	Up to 2 years[2]	Protect from light[3].
Room Temperature	Short-term	Suitable for shipping in the continental US; may vary elsewhere[2].

It is also imperative to protect the compound from direct sunlight, moisture, and air contact[4].

Stability Profile

3-Indoleacetic acid is generally considered stable under normal conditions[4][5]. However, its stability is influenced by several factors, particularly when in solution. While specific stability data for the d7-labeled powder is limited, the stability of the non-deuterated form provides a strong indication of its behavior.

Table 2: Stability of 3-Indoleacetic Acid in Solution

Solvent	Temperature	Duration	Source
Various	-80°C	6 months	MedChemExpress[2]
Various	-20°C	1 month	MedChemExpress[2]
In the dark	4°C	Up to 2 months	Journal of Applied Biology and Biotechnology[3]

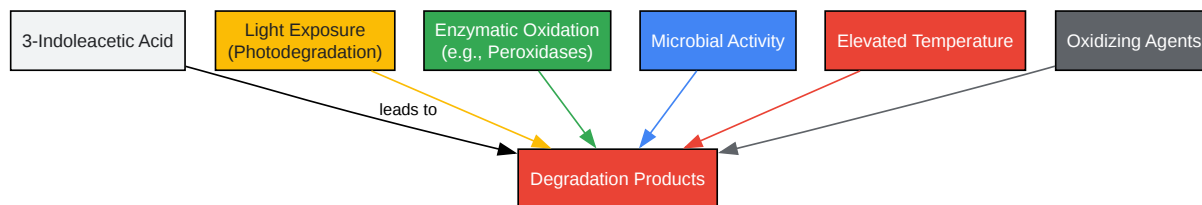
Key Factors Influencing Stability:

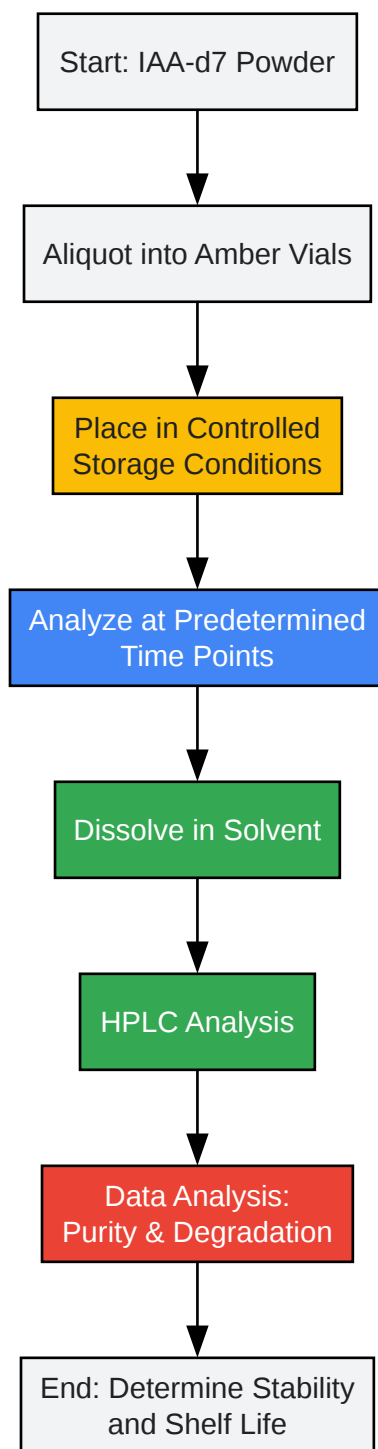
- Light: IAA is a photo-labile compound.[5] Exposure to light, especially in the presence of salts and mineral nutrients, can hasten its photodegradation.[5][6] Using yellow light filters can prevent this degradation.[6]

- Heat: In solution, IAA has been found to be stable to autoclaving at 121°C for 15 minutes.[\[3\]](#)
[\[7\]](#)
- pH: The stability of IAA in solution can be pH-dependent.
- Oxidizing Agents: Contact with oxidizing agents, bases, and strong reducing agents should be avoided.[\[8\]](#)

Degradation Pathways

The degradation of 3-Indoleacetic acid can occur through several pathways. The primary routes of degradation include photodegradation, enzymatic oxidation, and microbial degradation.





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